

Application Notes & Protocols: Optimizing Hair Fiber Penetration of HC Yellow No. 7

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Compound of Interest

Compound Name: HC Yellow NO. 7

Cat. No.: B010649

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Abstract

This document provides a comprehensive technical guide for researchers, cosmetic scientists, and product development professionals on the formulation of **HC Yellow No. 7** for optimal penetration into the human hair fiber. **HC Yellow No. 7** is a non-oxidative, semi-permanent hair dye valued for its vibrant yellow hue.[1][2] Achieving desired color efficacy—both in terms of intensity and longevity—is critically dependent on the dye's ability to penetrate the protective outer cuticle and deposit within the hair's cortex. This guide elucidates the key physicochemical properties of **HC Yellow No. 7**, explores the structural barriers of the hair fiber, and details the formulation strategies and evaluation protocols necessary to systematically enhance dye penetration. We present a self-validating experimental workflow, from baseline formulation to quantitative and qualitative analysis, grounded in established scientific principles of hair science and cosmetic chemistry.

Introduction: The Challenge of Semi-Permanent Dye Delivery

Semi-permanent hair dyes, such as **HC Yellow No. 7**, offer a temporary color change by depositing small, pre-formed color molecules onto and just inside the hair shaft without the use of oxidative chemistry.[3][4] Unlike permanent dyes, which involve a chemical reaction to form large, trapped color molecules within the hair, the efficacy of semi-permanent dyes relies on the physical diffusion of the dye into the hair's cortex.[5][6] The primary challenge lies in

overcoming the hair's natural defenses, principally the hydrophobic, tightly-scaled cuticle layer, to ensure the dye reaches its target.

The objective of these application notes is to provide a logical framework for developing and optimizing **HC Yellow No. 7** formulations. By understanding the interplay between the dye's properties, the formulation vehicle, and the hair fiber's structure, scientists can rationally design systems that maximize penetration, leading to more vibrant and lasting color deposition.

Physicochemical Profile of HC Yellow No. 7

A thorough understanding of the active molecule is the foundation of any successful formulation. The properties of **HC Yellow No. 7** dictate its solubility, stability, and intrinsic ability to interact with the keratinous structure of hair.

Property	Value	Source
INCI Name	HC Yellow No. 7	[7]
Chemical Name	Ethanol, 2,2'[[4-[(4-aminophenyl)azo]-3-methylphenyl]imino]bis-	[7]
CAS Number	104226-21-3	[8]
Molecular Formula	C ₁₇ H ₂₂ N ₄ O ₂	[1][8]
Molecular Weight	314.4 g/mol	[8]
Appearance	Orange crystalline powder	[1][7]
XLogP3-AA (LogP)	2.1	[8]
Water Solubility	34.83 mg/L @ 25 °C (estimated)	[9]

Expert Interpretation:

- Molecular Weight: At 314.4 g/mol, **HC Yellow No. 7** is a relatively small molecule, a crucial attribute that facilitates its potential to diffuse through the hair's cuticle and into the cortex.[5]

- LogP: The XLogP3-AA value of 2.1 indicates a moderate level of lipophilicity.[8] This is advantageous, as the dye must traverse the lipid-rich cell membrane complex (CMC) that glues the hair's cells together, yet retain sufficient hydrophilicity to be soluble in a typically aqueous-alcoholic formulation base.
- Solubility: Its low intrinsic water solubility necessitates the use of co-solvents to create a stable and effective delivery vehicle.[9][10]

The Hair Fiber: A Multi-Layered Substrate

The human hair fiber is a complex biological composite, primarily composed of the protein keratin.[11][12] Effective dye formulation requires treating it not as a simple surface, but as a multi-layered structure.

- The Cuticle: This is the outermost, protective layer, comprising 5-10 layers of flat, overlapping, scale-like cells.[11] Its primary function is to shield the inner cortex from damage.[13][14] For dye penetration, the spaces between these scales and the cell membrane complex (CMC) are the initial pathways.[6]
- The Cortex: Making up approximately 80-90% of the hair's mass, the cortex is the target for semi-permanent color.[12][15] It consists of spindle-shaped cells and contains the melanin pigments that determine natural hair color.[12] The dye molecules must reach and lodge within this layer to impart a noticeable color change.
- The Medulla: A central core that is not always present, especially in fine hair.[13] It plays a minor role in the mechanics of hair dyeing.

Caption: Diagram 1: Simplified cross-section of the hair fiber.

Mechanism of Penetration: The Role of Formulation

The penetration of **HC Yellow No. 7** is a diffusion-based process governed by the formulation's ability to transiently and reversibly modify the hair's structure.

- Cuticle Swelling: The primary mechanism for enabling penetration is to induce swelling of the hair fiber and lifting of the cuticle scales. This is achieved by creating an alkaline environment.[16][17]

- **Dye Diffusion:** In this swollen state, the pathways into the cortex become more accessible. The small **HC Yellow No. 7** molecules, dissolved in the solvent system, can then diffuse through the cell membrane complex and into the cortical cells.[3][6]
- **Deposition:** The dye molecules are physically deposited within the cortex. The color fades over several washes as these molecules gradually diffuse back out of the hair.[3]

Caption: Diagram 2: Key steps in the formulation-driven dye penetration.

Protocols for Formulation and Evaluation

This section provides a systematic, multi-step protocol for developing and testing an **HC Yellow No. 7** formulation. This workflow is designed to be self-validating by correlating formulation changes with measurable outcomes.

Protocol 1: Preparation of a Baseline Formulation

Objective: To create a stable, simple base formulation to serve as a control and starting point for optimization.

Materials & Equipment:

- **HC Yellow No. 7** Powder
- Deionized Water
- Ethanol (95%)
- Propylene Glycol
- Monoethanolamine (MEA) or other suitable alkalizing agent
- Hydroxyethylcellulose (HEC) or other rheology modifier
- Beakers, magnetic stirrer, pH meter, analytical balance

Methodology:

- In the main vessel, combine Deionized Water and Propylene Glycol. Begin stirring.

- Slowly sprinkle in the Hydroxyethylcellulose and stir until fully hydrated and the solution is uniform (this forms the gel base).
- In a separate beaker, dissolve the **HC Yellow No. 7** powder in Ethanol. This is the dye pre-mix.
- Slowly add the dye pre-mix to the main vessel while stirring continuously.
- Adjust the pH of the formulation to the desired starting point (e.g., pH 7.0 for a neutral baseline) using Monoethanolamine. Monitor the pH closely.
- Continue stirring for 15-20 minutes to ensure a homogenous mixture.

Baseline Formulation Table:

Component	Function	Example Concentration (w/w %)
Deionized Water	Primary Solvent	q.s. to 100%
HC Yellow No. 7	Colorant	0.25 - 1.0%
Ethanol	Co-solvent for Dye	10.0 - 20.0%
Propylene Glycol	Co-solvent, Humectant	5.0 - 10.0%
Hydroxyethylcellulose	Thickener	1.0 - 1.5%
Monoethanolamine	Alkalizing Agent	As needed for pH adjustment

Protocol 2: Systematic Optimization of Formulation pH

Objective: To investigate the causal relationship between formulation pH and dye uptake.

Methodology:

- Prepare four batches of the baseline formulation from Protocol 1.
- Label the batches: pH 7.0, pH 8.0, pH 9.0, and pH 10.0.

- Using Monoethanolamine, carefully adjust each batch to its target pH, allowing the formulation to stabilize for 5 minutes before taking the final reading.
- Obtain standardized hair swatches (e.g., bleached, Level 10 human hair tresses are ideal for consistency and clear visualization of yellow dye).
- Immerse one hair tress into each of the four pH-adjusted formulations. Ensure the tress is fully saturated.
- Allow the dye to process for a standard time (e.g., 30 minutes) at a controlled temperature (e.g., 25°C).
- Rinse the tresses thoroughly with lukewarm water until the water runs clear.
- Allow the tresses to air dry completely before evaluation.

Protocol 3: Quantitative and Qualitative Evaluation of Penetration

Objective: To measure the effect of the pH variations on both the final color intensity (dye uptake) and the physical depth of dye penetration.

Part A: Colorimetric Analysis (Quantitative)

- Use a spectrophotometer or colorimeter calibrated to the CIELAB color space.[\[18\]](#)[\[19\]](#)
- Take at least three separate measurements along the length of the control (undyed) tress and each of the four dyed tresses.
- Record the L* (lightness), a* (red/green), and b* (yellow/blue) values.
- Calculate the total color change (ΔE) *between the control and each dyed tress*. A higher b value and a larger ΔE^* indicate greater dye deposition.

Part B: Microscopic Analysis (Qualitative)

- Cross-Sectioning: Prepare cross-sections of a few hair fibers from each tress. This can be done using a variety of microtomy techniques. A simple lab method involves embedding the

fibers in a resin and using a sharp blade to obtain thin sections.

- Microscopy: Mount the cross-sections on a glass slide and view under a light microscope. [20][21]
- Observation: Visually assess the depth of color penetration. In an effective formulation, the yellow color should be visible uniformly throughout the cortex. [20][22] In a less effective formulation, the color may be concentrated near the cuticle or appear uneven. [22]

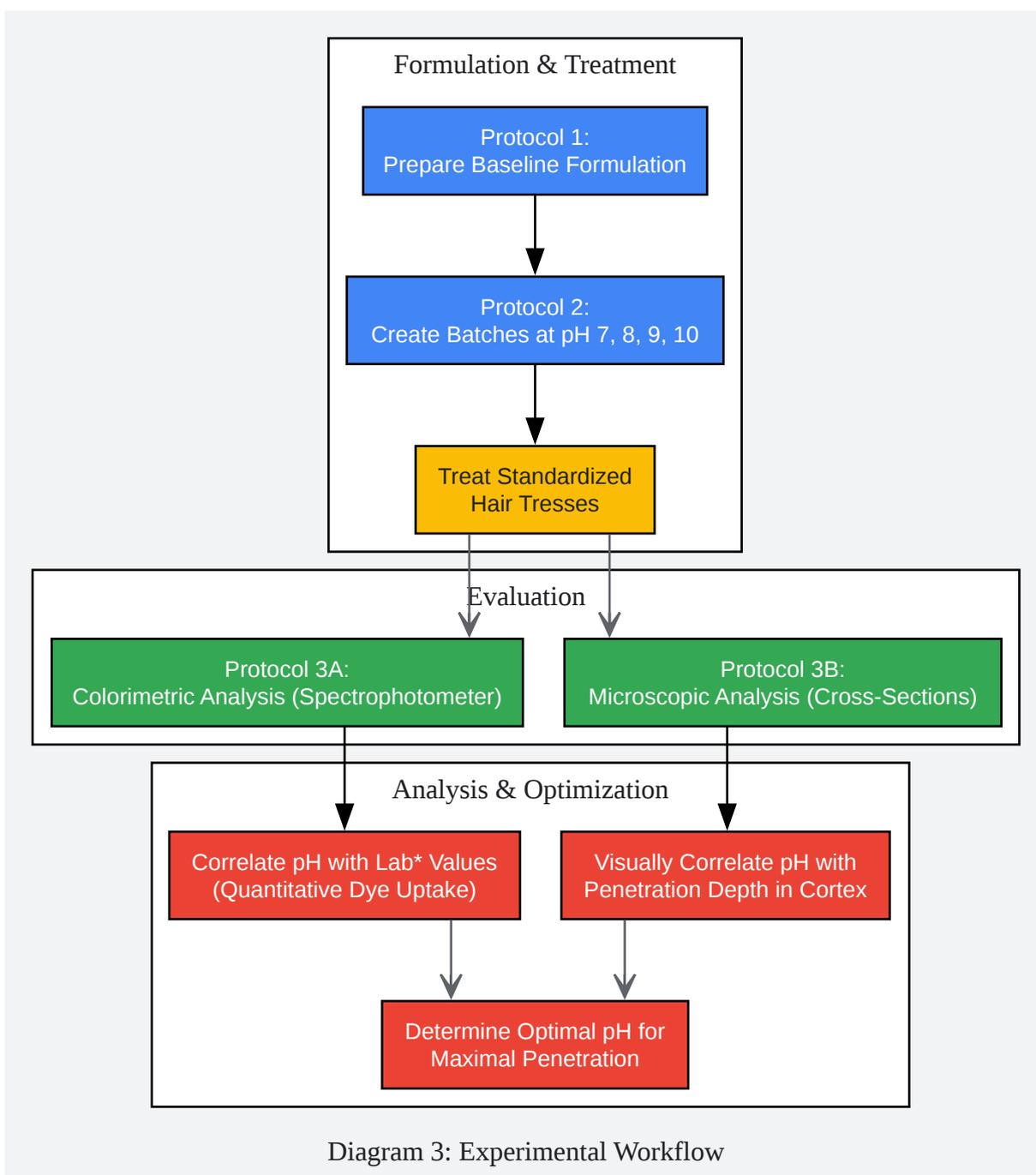


Diagram 3: Experimental Workflow

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Caption: Diagram 3: A self-validating workflow for formulation optimization.

Expected Results and Data Interpretation

The quantitative data from the colorimetric analysis can be summarized for clear comparison.

Sample Data Table: Effect of pH on Color Deposition

Formulation pH	Avg. L* Value	Avg. a* Value	Avg. b* Value	Interpretation
Control (Undyed)	85.2	-0.5	15.1	Baseline hair color
pH 7.0	83.1	-1.2	45.3	Minimal dye deposition
pH 8.0	80.5	-2.0	68.7	Moderate dye deposition
pH 9.0	78.9	-2.5	85.4	Significant dye deposition
pH 10.0	78.5	-2.6	86.1	Maximum dye deposition

Interpretation:

- A progressive increase in the b* value (yellowness) is expected as the pH increases from 7.0 to 10.0.^{[16][23]} This quantitatively demonstrates that a more alkaline environment enhances dye uptake.
- Microscopic analysis should corroborate these findings, showing deeper and more uniform color in the cortex of hairs treated with the pH 9.0 and 10.0 formulations.
- A plateau effect may be observed (e.g., between pH 9.0 and 10.0), indicating the point of maximum effective penetration, beyond which increasing alkalinity may only contribute to

hair damage without significantly improving color.[23]

Conclusion

The optimal penetration of **HC Yellow No. 7** into the hair fiber is not a function of the dye alone but is dictated by the physicochemical environment created by the formulation. A systematic approach, focusing on key parameters like pH and solvent systems, is crucial for success. By employing the protocols outlined in this guide, researchers can establish a clear, causal link between formulation variables and performance metrics. The combination of quantitative colorimetric data and qualitative microscopic evidence provides a robust and self-validating method for developing highly efficacious semi-permanent hair color products that deliver vibrant, lasting results.

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